

A Comparative Guide to the Evaluation of Disperse Red 86 Against Key Alternatives

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Compound of Interest

Compound Name: Disperse red 86

Cat. No.: B1580897

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This guide provides a detailed comparison of the performance of C.I. **Disperse Red 86** against two common alternatives, C.I. Disperse Red 60 and C.I. Disperse Red 82, based on standardized ISO and AATCC test methods. The information is intended for researchers, scientists, and drug development professionals to facilitate informed decisions in material selection and experimental design. All quantitative data is summarized in clear, comparative tables, and detailed experimental protocols for the cited test methods are provided.

Performance Comparison of Disperse Dyes

Disperse Red 86, an anthraquinone dye, is known for its brilliant bluish-pink to peach-pink shades on polyester and its generally good fastness properties.^[1] It is often chosen for applications where high light fastness is a critical requirement.^[1] This guide compares its performance against another anthraquinone dye, Disperse Red 60, and a monoazo dye, Disperse Red 82.

General Properties

Property	C.I. Disperse Red 86	C.I. Disperse Red 60	C.I. Disperse Red 82
C.I. Name	Disperse Red 86	Disperse Red 60	Disperse Red 82
Chemical Class	Anthraquinone[1]	Anthraquinone[1]	Monoazo[1]
Molecular Formula	C ₂₂ H ₁₈ N ₂ O ₅ S[2]	C ₂₀ H ₁₃ NO ₄	C ₂₁ H ₂₁ N ₅ O ₆
Shade on Polyester	Bluish-pink to Peach-pink[1]	Bright red[3]	Bluish-red
Primary Applications	Polyester and its blends, polyamide, acetate fibers[1]	Polyester and its blends[1]	Polyester and its blends, especially for deep shades[1]

Comparative Fastness Properties on Polyester

The following table summarizes the fastness properties of the three disperse dyes on polyester fabric, rated on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better performance.

Fastness Property	Standard	C.I. Disperse Red 86	C.I. Disperse Red 60	C.I. Disperse Red 82
Light Fastness	ISO 105-B02 / AATCC 16	7[2]	6-7[4]	6-7[5]
Washing Fastness (Color Change)	ISO 105-C06 / AATCC 61	4-5[2]	4-5[4]	4[5]
Washing Fastness (Staining)	ISO 105-C06 / AATCC 61	4-5[2]	4[4]	-
Rubbing Fastness (Dry)	ISO 105-X12 / AATCC 8	4-5	4-5	4[5]
Rubbing Fastness (Wet)	ISO 105-X12 / AATCC 8	4	4	4[5]
Perspiration Fastness (Acid & Alkali)	ISO 105-E04 / AATCC 15	5[2]	5[4]	-
Sublimation Fastness	ISO 105-P01	4-5	2-3[4]	4[5]

Note: Fastness ratings are compiled from multiple sources and can vary depending on the depth of shade, dyeing process, and finishing treatments applied.[1]

From the data, C.I. **Disperse Red 86** exhibits excellent light fastness, which is a key characteristic of many anthraquinone dyes.[1] Its performance in washing, rubbing, and perspiration fastness is also very good.[2] C.I. Disperse Red 60, another anthraquinone dye, also shows good light fastness but has notably lower sublimation fastness compared to **Disperse Red 86**. [4] The monoazo dye, C.I. Disperse Red 82, provides good all-around fastness properties but may not reach the same level of light and sublimation fastness as **Disperse Red 86**. [1][5]

Experimental Protocols

Detailed methodologies for the key ISO and AATCC standard test methods used to evaluate the performance of these disperse dyes are provided below.

Light Fastness (ISO 105-B02 / AATCC 16)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (xenon arc lamp).

- **Apparatus:** Xenon arc lamp apparatus, blue wool references, grey scale for assessing color change.
- **Specimen Preparation:** A specimen of the dyed textile is mounted on a card.
- **Procedure:** The specimen, along with a set of blue wool references, is exposed to the light from a xenon arc lamp under specified conditions of temperature and humidity.[6] The exposure is continued until a specified fading of the blue wool references is achieved. The change in color of the test specimen is then assessed by comparing the exposed and unexposed portions with the grey scale for color change.[6] The light fastness is rated on a scale of 1 to 8, where 8 indicates the highest fastness.[6]

Washing Fastness (ISO 105-C06 / AATCC 61)

This method evaluates the resistance of the color of textiles to domestic and commercial laundering procedures.

- **Apparatus:** A suitable laundering machine (e.g., Launder-Ometer), stainless steel canisters and balls, multifiber test fabric, grey scales for assessing color change and staining.[7]
- **Specimen Preparation:** A specimen of the dyed fabric is stitched together with a multifiber test fabric.
- **Procedure:** The composite specimen is placed in a stainless steel canister with a specified detergent solution and stainless steel balls to simulate mechanical action.[8] The canister is then rotated in a thermostatically controlled water bath at a specified temperature and for a set duration (e.g., 49°C for 45 minutes for AATCC 61 2A).[7] After the washing cycle, the specimen is rinsed, dried, and the color change of the dyed fabric and the staining of the

different fibers in the multifiber fabric are evaluated using the respective grey scales.[8]

Ratings are given on a scale of 1 to 5.[9]

Rubbing Fastness (ISO 105-X12 / AATCC 8)

This test assesses the degree of color transfer from the surface of a colored textile material to other surfaces by rubbing.

- Apparatus: Crockmeter (rubbing fastness tester), standard white cotton rubbing cloth, grey scale for assessing staining.[10]
- Specimen Preparation: A specimen of the dyed fabric is mounted on the base of the crockmeter.
- Procedure: A conditioned white cotton cloth is mounted on the rubbing finger of the crockmeter. The finger is then passed back and forth over the test specimen for a specified number of cycles (e.g., 10 cycles) with a constant downward force (9 N).[11][12] This is performed under both dry and wet conditions. For the wet test, the rubbing cloth is wetted to a specific moisture content.[10] The degree of color transferred to the white rubbing cloth is assessed using the grey scale for staining, with ratings from 1 to 5.[12]

Perspiration Fastness (ISO 105-E04 / AATCC 15)

This method determines the resistance of the color of textiles to the action of simulated human perspiration.

- Apparatus: Perspirometer or equivalent device, oven, multifiber test fabric, grey scales.
- Reagents: Two solutions are prepared: an acidic solution and an alkaline solution, to simulate perspiration.[13] The AATCC 15 acid solution typically contains L-histidine monohydrochloride, sodium chloride, and sodium phosphate, adjusted to a pH of 4.3.[14]
- Specimen Preparation: A dyed fabric specimen is sewn together with a multifiber test fabric.
- Procedure: The composite specimen is immersed in the acidic or alkaline perspiration solution for a specified time (e.g., 30 minutes).[15] It is then placed between plates in a perspirometer under a specified pressure and heated in an oven for a set duration (e.g., 6

hours at 38°C).[15] After drying, the color change of the specimen and the staining of the multifiber fabric are evaluated using the grey scales.[15]

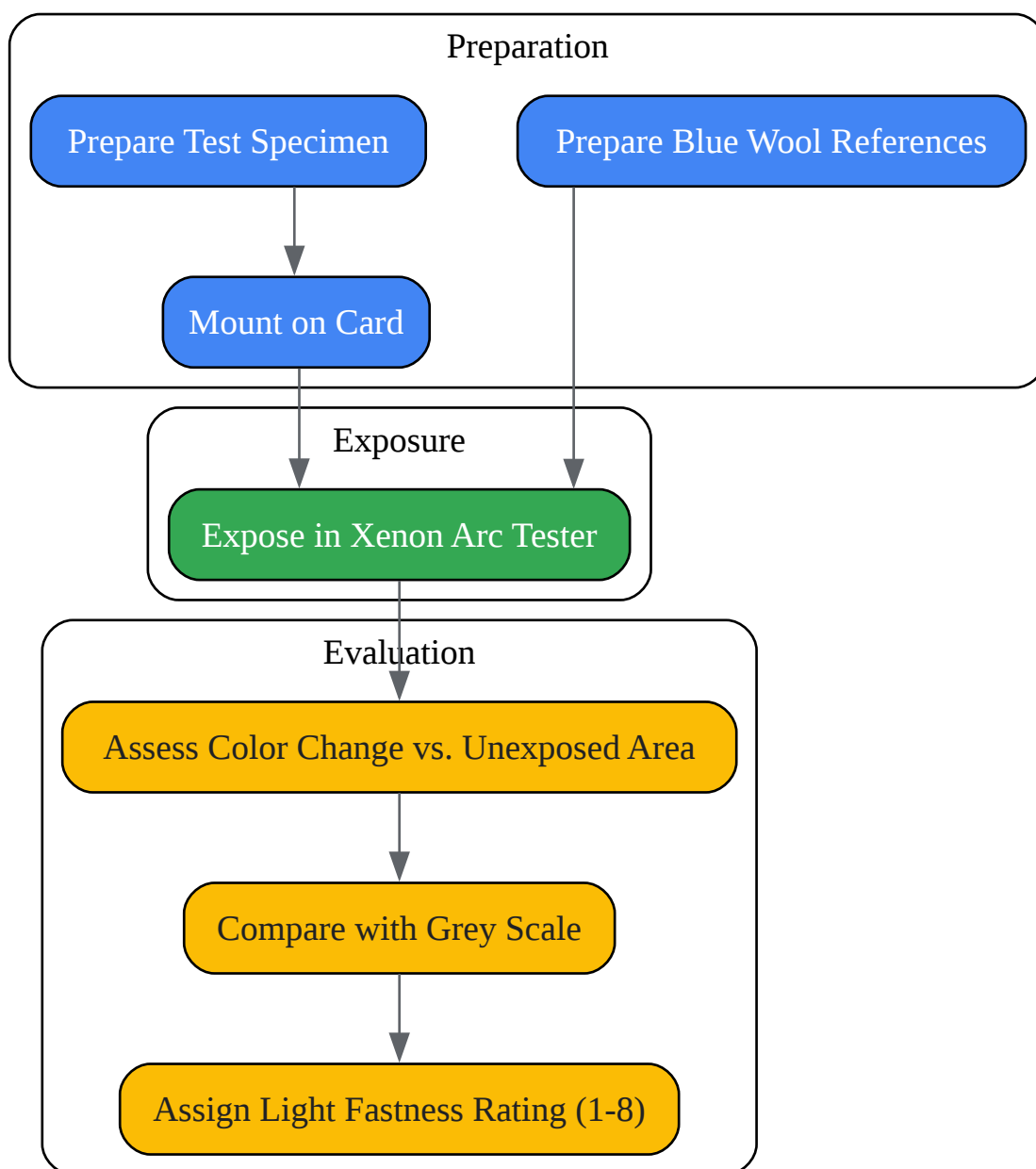
Sublimation Fastness (ISO 105-P01)

This test evaluates the resistance of the color of textiles to sublimation, where the dye turns into a gas upon heating and can stain adjacent materials.

- Apparatus: A heating device capable of maintaining a constant temperature and applying a specified pressure, undyed polyester fabric, grey scales.[16]
- Procedure: The dyed specimen is placed in contact with an undyed fabric. This composite specimen is then placed in the heating device at a specified temperature (e.g., 150°C, 180°C, or 210°C) and pressure (4 kPa) for a set time (e.g., 30 seconds).[17][18] After cooling, the change in color of the original specimen and the degree of staining on the undyed fabric are assessed using the grey scales.[17]

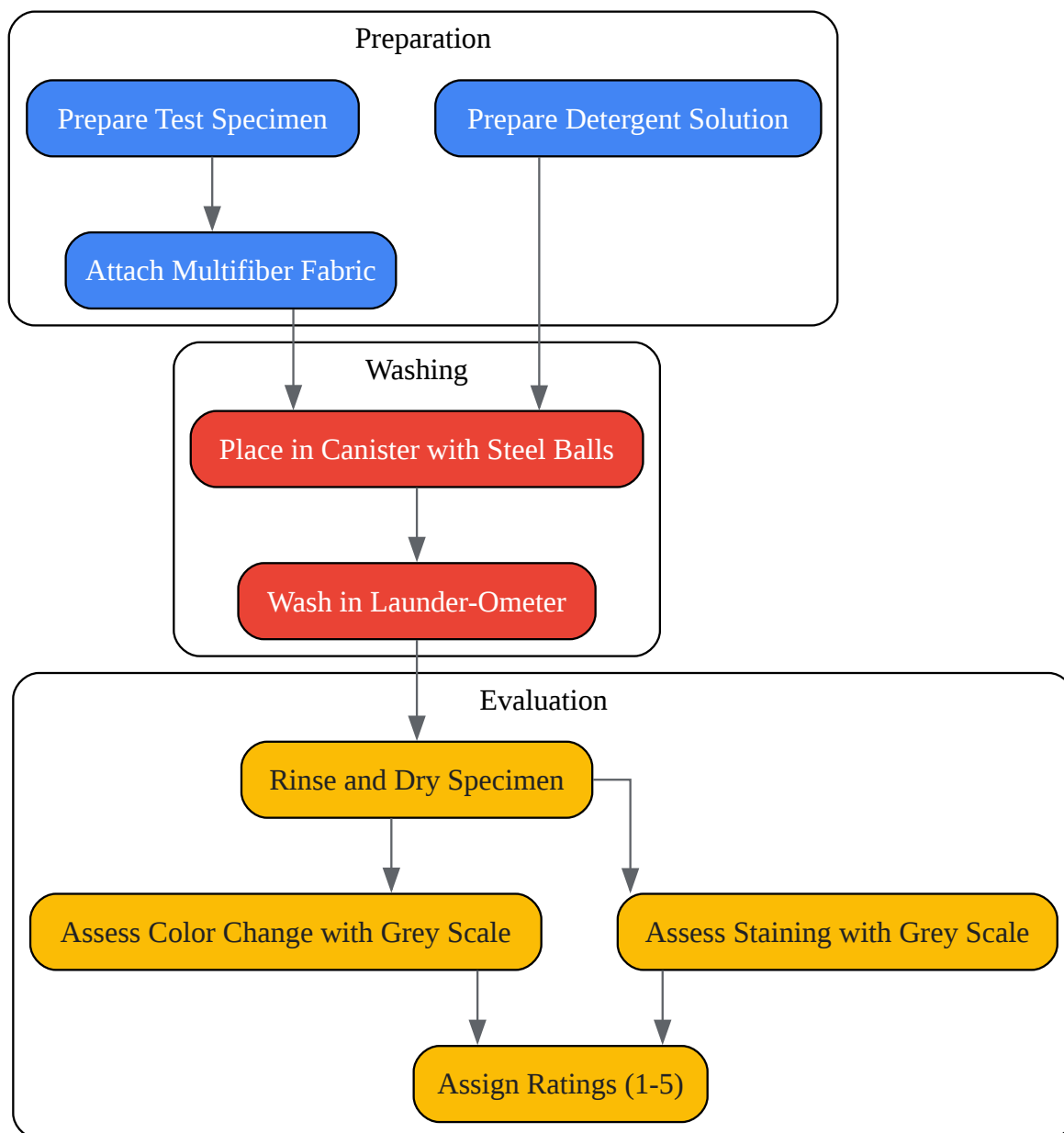
Visualized Experimental Workflows

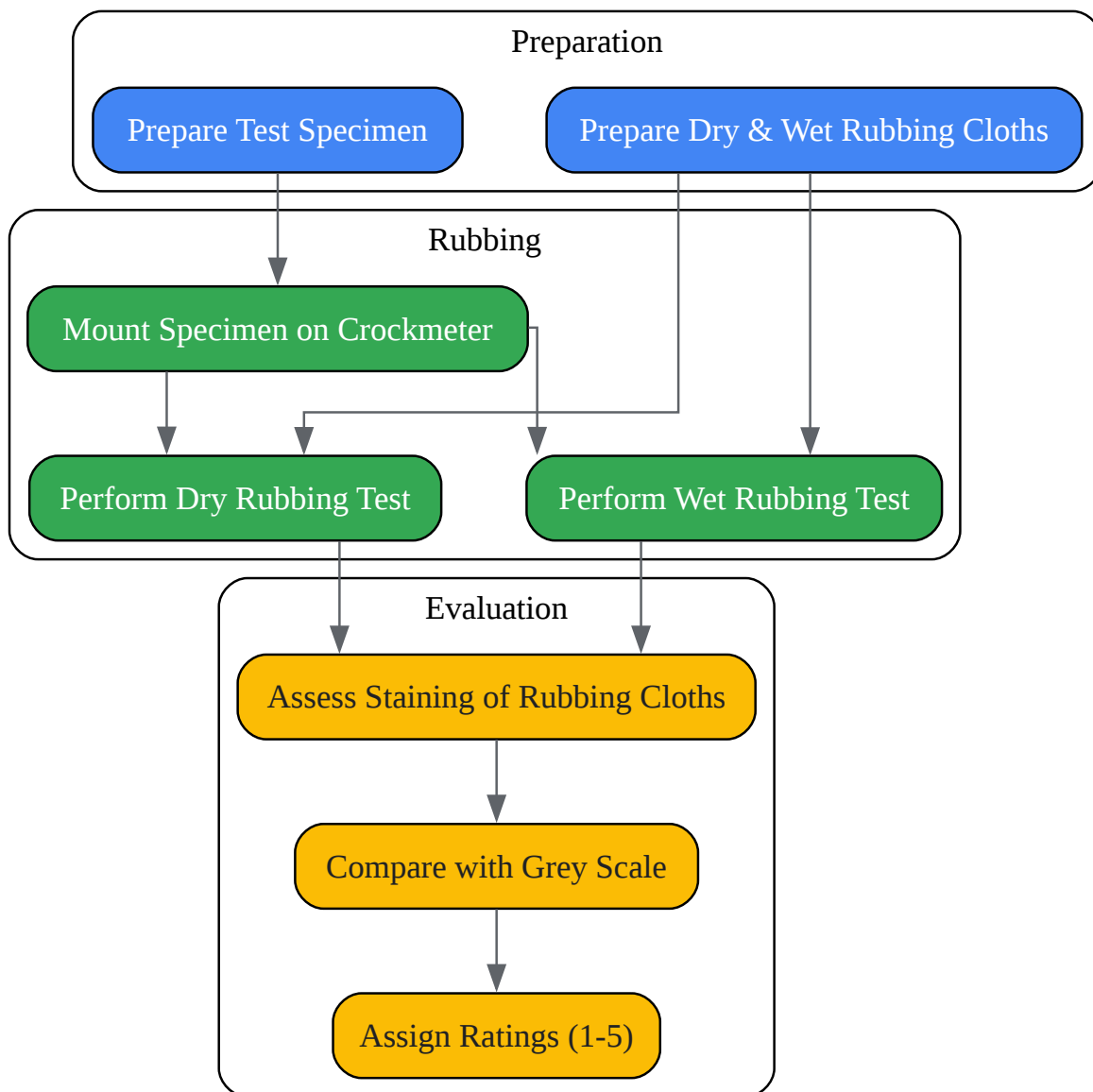
The following diagrams illustrate the general workflows for the key ISO and AATCC test methods described above.

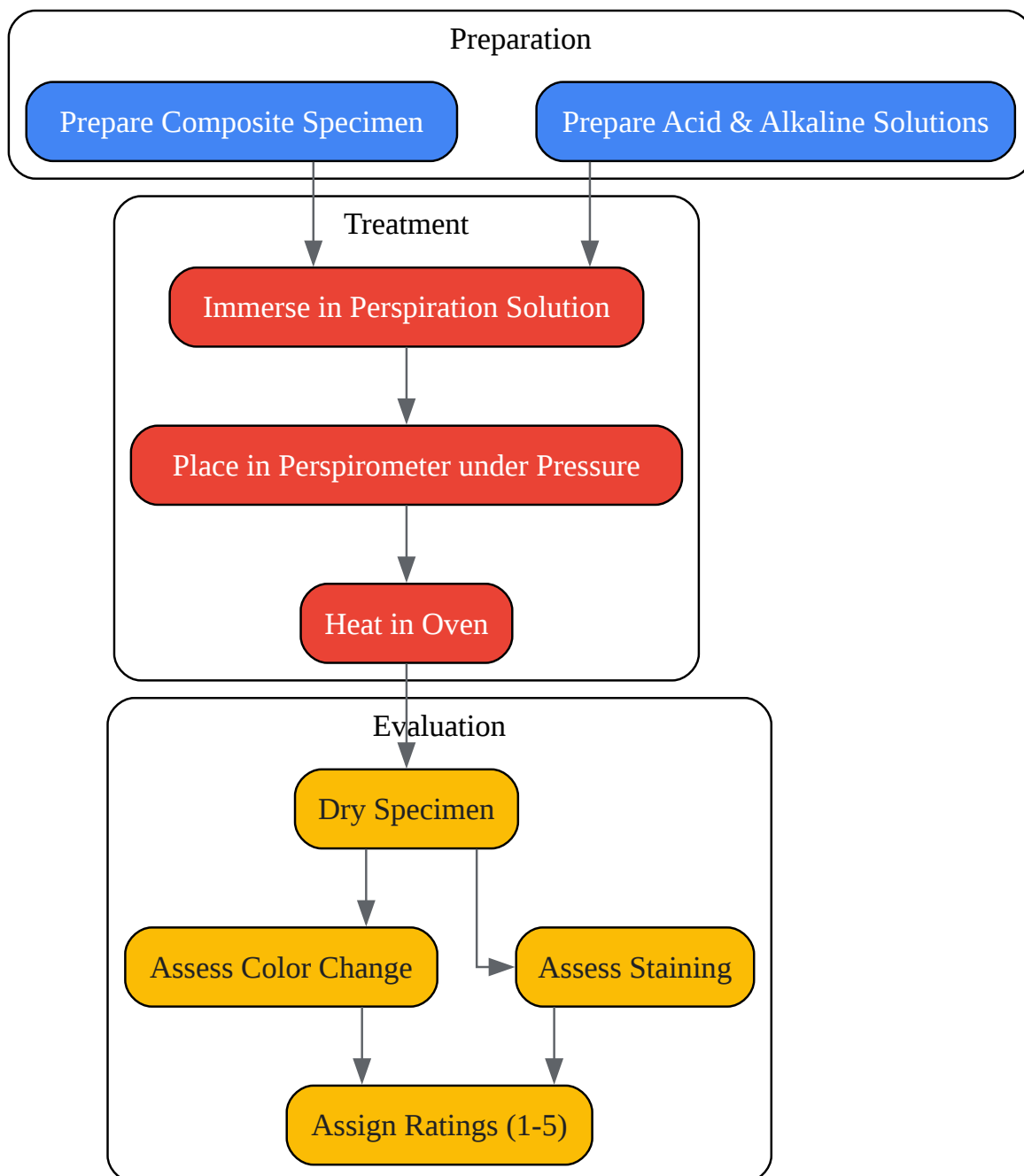


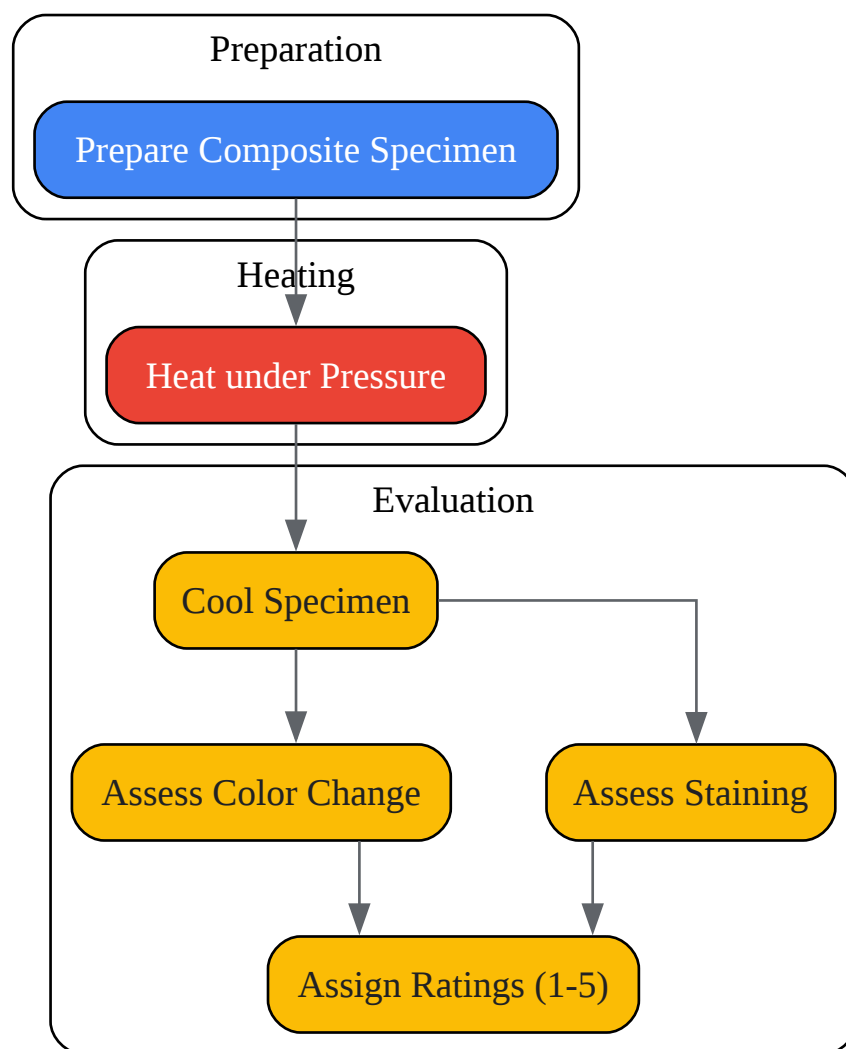
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Light Fastness Testing Workflow (ISO 105-B02 / AATCC 16)









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